

LMPTP inhibitor 1 discovery and development

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Compound of Interest

Compound Name: LMPTP inhibitor 1

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An In-depth Technical Guide to the Discovery and Development of LMPTP Inhibitors

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

The Low Molecular Weight Protein Tyrosine Phosphatase (LMPTP), encoded by the ACP1 gene, has emerged as a significant therapeutic target for a range of metabolic diseases and cancer. As a critical negative regulator of key signaling pathways, its inhibition offers a promising strategy for enhancing insulin sensitivity and controlling cell growth. This technical guide provides a comprehensive overview of the discovery and development of LMPTP inhibitors, detailing the underlying biology, screening methodologies, key chemical series, and the logical workflow from target identification to lead optimization. It is intended to serve as a core resource for professionals engaged in phosphatase-targeted drug discovery.

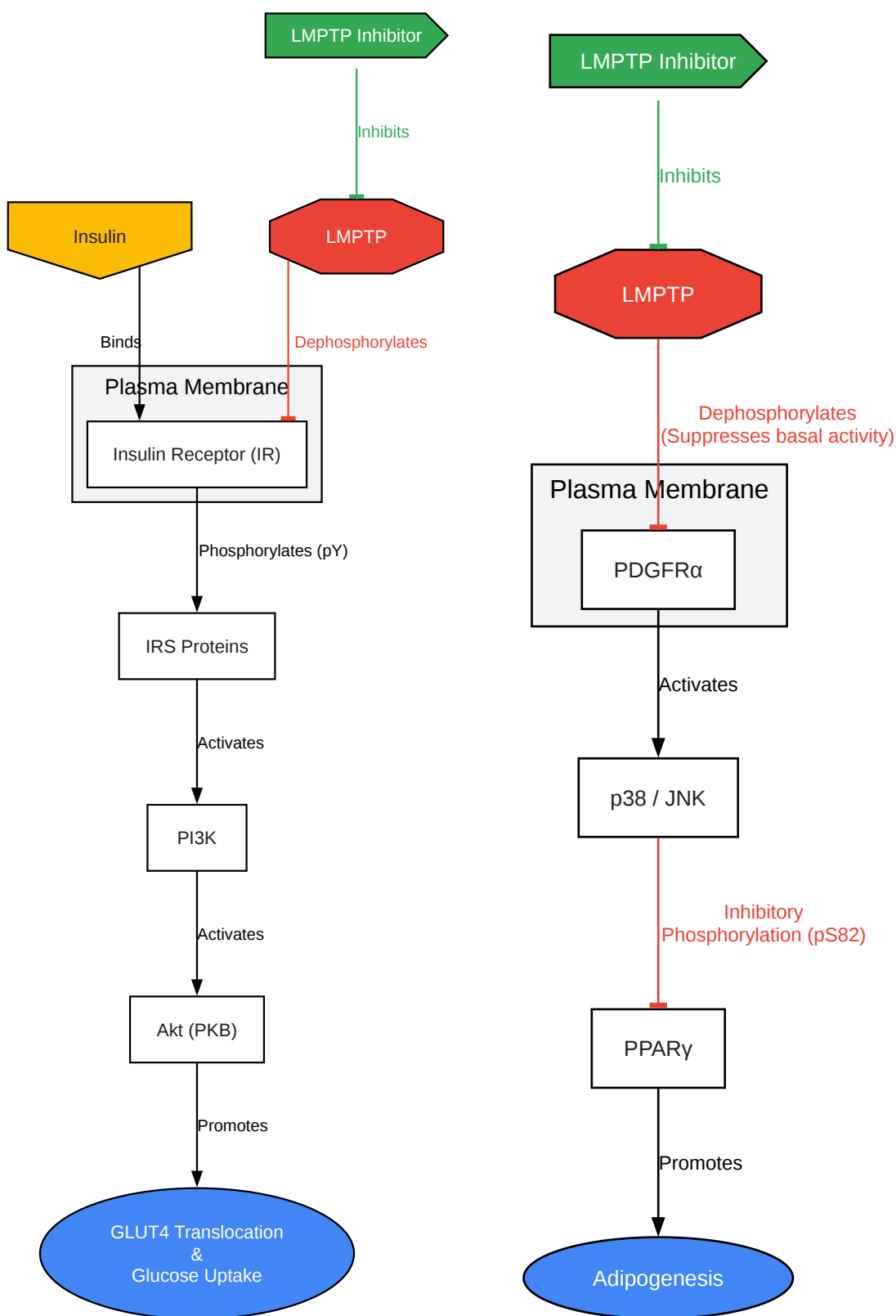
The Role of LMPTP in Cellular Signaling

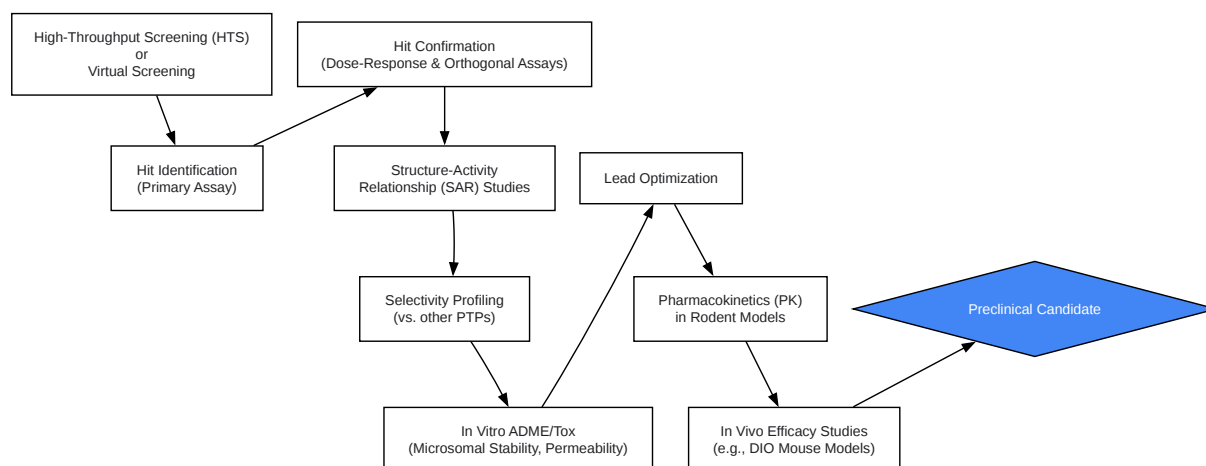
LMPTP is a cytosolic phosphatase that plays a pivotal role in regulating cellular processes by dephosphorylating key tyrosine kinase receptors and their substrates. Its activity has been strongly implicated in metabolic regulation and cell signaling, primarily through two well-characterized pathways.

Negative Regulation of Insulin Signaling

LMPTP is a key promoter of insulin resistance, particularly in the context of obesity.^{[1][2]} It directly interacts with and dephosphorylates the activation loop of the insulin receptor (IR),

thereby attenuating downstream signaling.[2][3] Inhibition of LMPTP enhances IR phosphorylation in response to insulin, leading to improved glucose tolerance.[2][4] This makes LMPTP a compelling target for the treatment of type 2 diabetes.[4]





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References

- 1. Allosteric Small Molecule Inhibitors of LMPTP - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. Diabetes reversal by inhibition of the low molecular weight tyrosine phosphatase - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Discovery of Orally Bioavailable Purine-Based Inhibitors of the Low-Molecular-Weight Protein Tyrosine Phosphatase - PubMed [pubmed.ncbi.nlm.nih.gov]

- 4. Discovery of orally bioavailable purine-based inhibitors of the low molecular weight protein tyrosine phosphatase (LMPTP) - PMC [pmc.ncbi.nlm.nih.gov]
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